

# Data Presentation: Physical Properties of Dipropylene Glycol (Isomer Mixture)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2'-Oxydipropyl-2-ol

Cat. No.: B15176971

[Get Quote](#)

The following table summarizes the key physical properties of the dipropylene glycol isomer mixture based on available experimental data. It is important to note that as a mixture, some properties are reported as a range.

Physical Property	Value
Boiling Point	222.2 - 235 °C[3][4][5][6]
Melting Point	-40 to -20 °C[4][5][7]
Density	1.020 - 1.023 g/cm <sup>3</sup> at 20-25 °C[3][4][5][8]
Refractive Index	nD/20: 1.439 - 1.442[8][9]
Viscosity	~107 mPa·s (or cP) at 20 °C[7]

## Experimental Protocols

The determination of the physical properties listed above requires precise and standardized experimental protocols. Below are detailed methodologies for each key experiment.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination is the distillation method.[10]  
[11]

#### Methodology: Simple Distillation

- **Apparatus Setup:** A distillation flask is filled with a few milliliters of the dipropylene glycol sample. The flask is connected to a condenser, and a thermometer is positioned so that the top of the bulb is level with the side arm of the flask leading to the condenser.[\[10\]](#)
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point.[\[10\]](#)
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point varies with pressure.[\[11\]](#)

## Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow range. The capillary tube method is a standard technique for this measurement.[\[12\]](#)[\[13\]](#)

#### Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of the solidified dipropylene glycol (frozen using a cooling bath) is ground into a fine powder. This powder is then packed into a capillary tube to a depth of a few millimeters.[\[13\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, or placed in a designated slot in a modern melting point apparatus.[\[12\]](#)[\[14\]](#)
- **Heating:** The apparatus is heated slowly, typically at a rate of 1-2 °C per minute, to ensure thermal equilibrium.[\[13\]](#)
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is the end of the melting range.[\[15\]](#)

## Determination of Density

Density is the mass of a substance per unit volume. The pycnometer method is a highly accurate technique for determining the density of liquids.<sup>[16][17]</sup>

Methodology: Pycnometer Method

- **Mass of Empty Pycnometer:** A clean and dry pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) is accurately weighed.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with dipropylene glycol, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off. The filled pycnometer is then weighed.
- **Volume Determination:** The mass of the dipropylene glycol is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The volume of the pycnometer is determined by repeating the process with a liquid of known density, such as deionized water.
- **Calculation:** The density of the dipropylene glycol is calculated by dividing the mass of the sample by the volume of the pycnometer.<sup>[17]</sup>

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is often measured using an Abbe refractometer.<sup>[18][19]</sup>

Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of the dipropylene glycol sample are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields

is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.[19]

## Determination of Viscosity

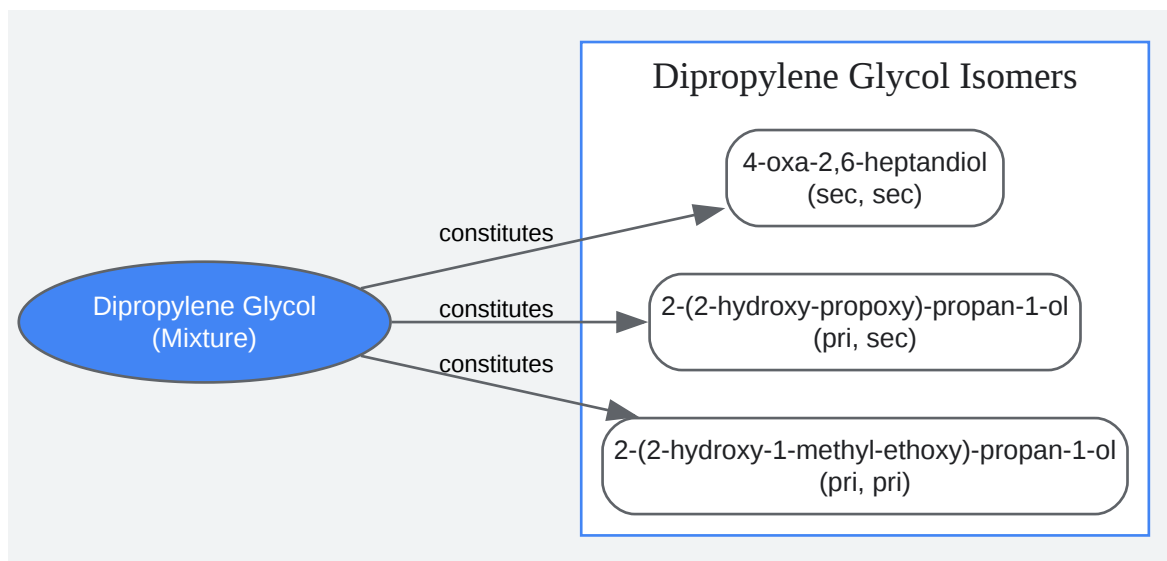
Viscosity is a measure of a fluid's resistance to flow. A rotational viscometer is a common instrument for measuring the viscosity of liquids.[20][21]

Methodology: Rotational Viscometer

- Apparatus Setup: A spindle is attached to the viscometer and immersed in the dipropylene glycol sample up to a specified mark.
- Measurement: The viscometer motor rotates the spindle at a constant speed. The torque required to rotate the spindle is measured by the instrument. This torque is proportional to the viscous drag on the spindle, and thus to the viscosity of the liquid.[21]
- Calculation: The viscosity is calculated by the instrument based on the rotational speed, the geometry of the spindle, and the measured torque. The temperature of the sample should be controlled and recorded.

## Visualization of Dipropylene Glycol Isomers

The following diagram illustrates the structural relationship of the three isomers that constitute commercial dipropylene glycol.



[Click to download full resolution via product page](#)

Caption: Structural isomers of dipropylene glycol.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. atamankimya.com [atamankimya.com]
- 2. DIPROPYLENE GLYCOL (DPG) - Ataman Kimya [atamanchemicals.com]
- 3. Dipropylene glycol - Wikipedia [en.wikipedia.org]
- 4. Dipropylene glycol (mixture of isomers) for synthesis 25265-71-8 [sigmaaldrich.com]
- 5. Dipropylene glycol CAS 25265-71-8 | 803265 [merckmillipore.com]
- 6. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 7. Dipropylene Glycol | C<sub>12</sub>H<sub>28</sub>O<sub>6</sub> | CID 134692469 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Dipropylene glycol 99 , mixture of isomers 25265-71-8 [sigmaaldrich.com]
- 9. ScenTree - Dipropylene glycol (CAS N° 25265-71-8) [scentree.co]
- 10. vernier.com [vernier.com]

- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. westlab.com [westlab.com]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. SSERC | Melting point determination [sserc.org.uk]
- 15. pennwest.edu [pennwest.edu]
- 16. chemistry.csueastbay.edu [chemistry.csueastbay.edu]
- 17. webassign.net [webassign.net]
- 18. researchgate.net [researchgate.net]
- 19. athabascau.ca [athabascau.ca]
- 20. Experimental determination of viscosity (viscometer) | tec-science [tec-science.com]
- 21. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- To cite this document: BenchChem. [Data Presentation: Physical Properties of Dipropylene Glycol (Isomer Mixture)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176971#a-comparative-study-of-the-physical-properties-of-dipropylene-glycol-isomers]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)